

Application Note: Large-Scale Synthesis of 4-Octylphenethyl Methanesulfonate

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

Cat. No.: B122396

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Executive Summary & Strategic Context

4-Octylphenethyl methanesulfonate (CAS: 162358-06-7) is a critical electrophilic intermediate employed primarily in the synthesis of Fingolimod (FTY720), a sphingosine-1-phosphate receptor modulator used for treating multiple sclerosis.

This guide details the transition from bench-scale synthesis to a robust kilogram-scale protocol. Unlike small-scale preps, large-scale sulfonylations present specific hazards regarding exotherm control and the management of alkyl mesylates, which are potent alkylating agents and potential genotoxic impurities (PGIs).

Key Technical Objectives:

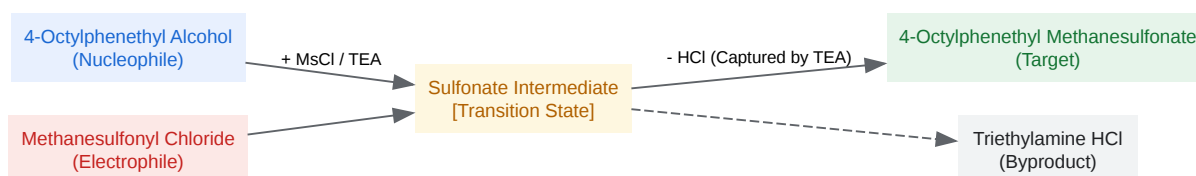
- Conversion Efficiency: >98% conversion of the alcohol precursor.
- Impurity Control: Minimizing chloride displacement side-products (4-octylphenethyl chloride).

- Safety Engineering: Managing the exothermic addition of methanesulfonyl chloride (MsCl) and containment of genotoxic solids.

Reaction Engineering & Mechanism

Mechanistic Pathway

The reaction proceeds via a nucleophilic attack of the alcohol oxygen on the sulfonyl sulfur of methanesulfonyl chloride, followed by the elimination of HCl. A base (Triethylamine) is required to neutralize the HCl, driving the equilibrium forward and preventing acid-catalyzed side reactions.



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Figure 1: Mechanistic flow of the mesylation reaction. The base (TEA) acts as a proton scavenger.

Critical Process Parameters (CPPs)

- Temperature Control (< 5°C): The reaction is highly exothermic. High temperatures promote the attack of the chloride ion (from MsCl) on the newly formed mesylate, leading to the impurity 4-octylphenethyl chloride, which is difficult to separate.
- Stoichiometry: A slight excess of MsCl (1.2 equiv) ensures full conversion, but large excesses complicate the workup and increase PGI burden.
- Water Content: The system must be anhydrous. Water hydrolyzes MsCl to methanesulfonic acid, consuming the reagent and generating heat.

Experimental Protocol

Materials & Stoichiometry

Component	Role	Equiv.	MW (g/mol)	Mass (Example)
2-(4-Octylphenyl)ethanol	Substrate	1.0	234.38	1.00 kg
Methanesulfonyl Chloride (MsCl)	Reagent	1.2	114.55	0.58 kg
Triethylamine (TEA)	Base	1.5	101.19	0.65 kg
Dichloromethane (DCM)	Solvent	10 Vol	84.93	10.0 L
1M HCl (aq)	Quench/Wash	N/A	N/A	~5.0 L
Sat. NaHCO ₃	Wash	N/A	N/A	~5.0 L

Method B: Kilogram-Scale Protocol (Based on WO2012146980A2)

Setup: 20L Jacketed Glass Reactor equipped with an overhead stirrer, internal temperature probe, nitrogen inlet, and a pressure-equalizing addition funnel.

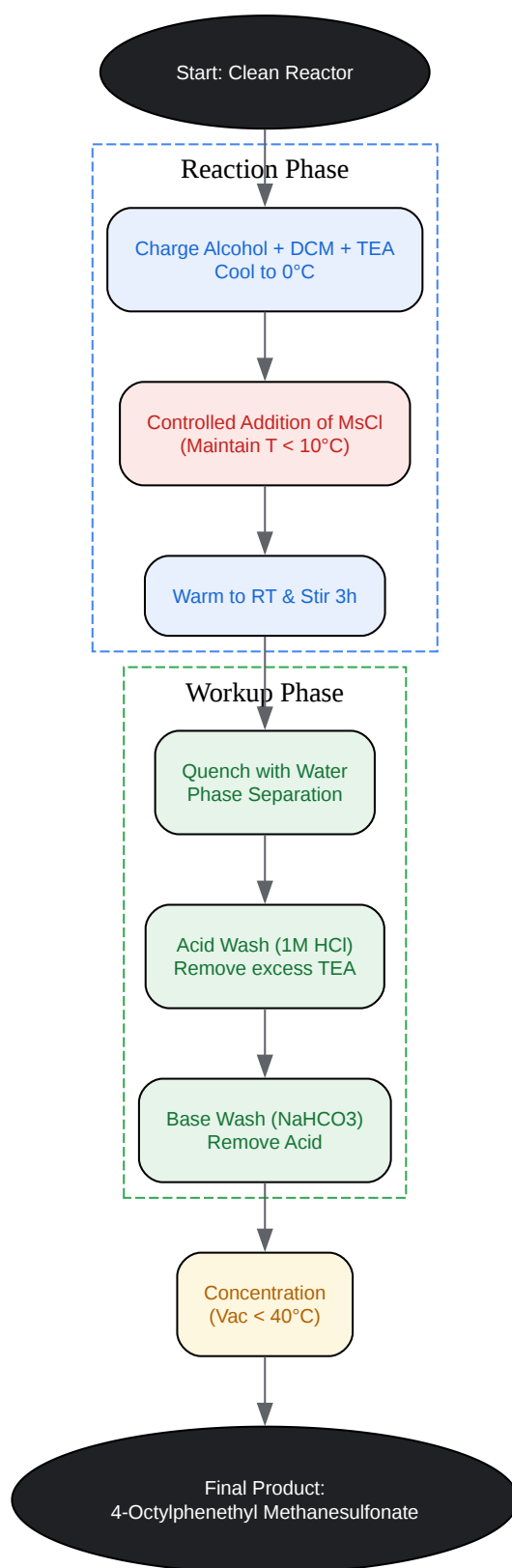
Step-by-Step Procedure:

- Charging:
 - Purge the reactor with Nitrogen ().
 - Charge 2-(4-Octylphenyl)ethanol (1.00 kg) and Dichloromethane (DCM) (10.0 L).
 - Start agitation (150–200 RPM). Ensure the solid dissolves completely.
 - Add Triethylamine (0.65 kg) in one portion.

- Checkpoint: The solution should be clear.
- Cooling:
 - Set the jacket temperature to -5°C.
 - Cool the reaction mass to 0°C – 5°C.
- Reaction (The Critical Step):
 - Charge MsCl (0.58 kg) into the addition funnel.
 - Add MsCl dropwise over 60–90 minutes.
 - Critical Control: Maintain internal temperature below 10°C throughout addition. If the temp spikes, stop addition immediately.
 - After addition is complete, allow the mixture to warm to 20–25°C (Room Temp) naturally.
 - Stir for 3–4 hours.
- In-Process Control (IPC):
 - Sample 50 µL, quench in MeOH, analyze by HPLC/TLC.
 - Target: < 1.0% unreacted alcohol.
- Workup:
 - Cool the mixture to 10°C.
 - Add Water (5.0 L) slowly to dissolve triethylamine hydrochloride salts. Stir for 15 mins.
 - Separate phases. Keep the organic (lower) layer.
 - Wash organic layer with 1M HCl (5.0 L) to remove excess TEA (Exothermic neutralization).
 - Wash organic layer with Sat. NaHCO₃ (5.0 L) to neutralize residual acid.

- Wash organic layer with Brine (5.0 L) for drying.
- Isolation:
 - Dry the organic layer over anhydrous
 - . Filter.
 - Concentrate under reduced pressure (Vacuum < 100 mbar) at T < 40°C. Note: Mesylates can be thermally unstable; do not overheat.
 - Result: The product is typically obtained as an orange waxy solid or oil.
- Purification (Optional but Recommended):
 - If the purity is < 98%, recrystallize from Hexane/Ethyl Acetate (9:1) or Heptane.
 - Dissolve crude solid in minimal hot EtOAc, add Hexane until cloudy, cool to 0°C.

Process Workflow Diagram



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Figure 2: End-to-end process flow for the kilogram-scale synthesis.

Troubleshooting & Quality Attributes

Issue	Probable Cause	Corrective Action
Low Conversion	Wet solvent/reagents (MsCl hydrolysis).	Ensure DCM is anhydrous (KF < 0.1%). Increase MsCl to 1.3-1.4 eq.
Impurity: Alkyl Chloride	Temperature spike during addition.	Strictly control addition rate. Ensure reactor cooling capacity is sufficient.
Product Decomposition	Overheating during concentration.	Keep bath temp < 40°C. Use high vacuum.
Emulsions	Amine salts acting as surfactants.	Filter the biphasic mixture through Celite before separation. Add more brine.

Safety & Toxicology (E-E-A-T)

WARNING: Genotoxic Impurity Risk Alkyl mesylates (including the target molecule) are known alkylating agents and are structurally alerting as potential genotoxic impurities (PGIs).

- Containment: Handle all solids in a powder containment hood or isolator.
- Decontamination: Spills should be treated with dilute ammonia or NaOH to hydrolyze the mesylate before cleaning.
- PPE: Double nitrile gloves, Tyvek suit, and respiratory protection (P100/ABEK) are mandatory.

Reagent Hazards:

- Methanesulfonyl Chloride: Highly corrosive, lachrymator. Reacts violently with water.
- Dichloromethane: Suspected carcinogen. Use in well-ventilated areas.[\[1\]](#)

References

- Novartis AG. (2012). Preparation of fingolimod and its salts.[2][3] WO2012146980A2.
 - Context: Primary source for the scale-up conditions (Example 17)
- ChemicalBook. (2023). **4-Octylphenethyl methanesulfonate** Properties and Safety.
 - Context: Physical property verification and CAS identification.[4]
- Anderson, N. G. (2012). Practical Process Research and Development - A Guide for the Fine Chemical Industry. Academic Press. Context: General authoritative guide on mesylation scale-up safety and thermodynamics.
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 - Context: Regulatory framework for handling alkyl mesyl

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